

Comparative Efficacy of Saflufenacil and Glyphosate on Broadleaf Weeds: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Saflufenacil

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A detailed analysis of the synergistic action and individual performance of **saflufenacil** and glyphosate in the management of broadleaf weeds, supported by experimental findings.

This guide provides a comparative analysis of the herbicidal efficacy of **saflufenacil** and glyphosate on a range of broadleaf weeds. **Saflufenacil**, a protoporphyrinogen IX oxidase (PPO) inhibitor, and glyphosate, an enolpyruvylshikimate-3-phosphate synthase (EPSPS) inhibitor, are pivotal in modern weed management strategies. Their distinct modes of action present an opportunity for synergistic or complementary weed control, particularly in scenarios involving herbicide-resistant biotypes. This document synthesizes data from multiple studies to offer a clear comparison of their performance, both individually and in combination.

Data Presentation: Quantitative Efficacy Comparison

The following table summarizes the percentage of control of various broadleaf weeds at different days after treatment (DAT) with **saflufenacil**, glyphosate, and their tank-mix. The data is compiled from multiple field studies to provide a comprehensive overview of their performance.

Weed Species	Herbicide Treatment	Application Rate	15 DAT (%)	30 DAT (%)	60 DAT (%)	90 DAT (%)	Source(s)
General Broadleaf Weeds	Saflufenacil	-	Similar to Glyphosate	-	≤70	≤70	[1]
Glyphosate	-	Similar to Saflufenacil	-	≤70	≤70	[1]	
Saflufenacil + Glyphosate	-	Significantly Better than Saflufenacil alone	Significantly Better than Saflufenacil alone	>70	>70	[1]	
Spanish Needles (Bidens bipinnata)	Saflufenacil	-	-	-	Minimal	Minimal	[1]
Saflufenacil + Glyphosate	-	Significantly Better than Saflufenacil alone	Significantly Better than Saflufenacil alone	-	-	[1]	
Cutleaf Evening Primrose (Oenothera lacinata)	Saflufenacil + Glyphosate	-	Significantly Better than Saflufenacil alone	Significantly Better than Saflufenacil alone	-	-	

Florida/Brazil Pusley (Richardia brasiliensis)	Saflufenacil or Glyphosate alone or tank-mix	-	-	-	Minimal	Minimal
Glyphosate-Resistant (GR) Hairy Fleabane (Conyza bonariensis)	Saflufenacil (≥ 15 g ha ⁻¹) + Glyphosate (1480 g ae ha ⁻¹)	-	>80	-	-	100 (at 21 DAT)
Saflufenacil (3.5 and 7.5 g ha ⁻¹) + Glyphosate		-	>80	-	-	High, but with regrowth
Horseweed (Conyza canadensis)	Saflufenacil (35 g ai/ha) + Glyphosate	-	-	90 (at 28 DAT)	-	-
Saflufenacil (217 g ai/ha) alone		-	-	90 (at 28 DAT)	-	-

Experimental Protocols

The following is a representative methodology for field experiments conducted to evaluate the efficacy of **saflufenacil** and glyphosate on broadleaf weeds, synthesized from multiple sources.

1. Experimental Design and Site Characteristics:

- Design: Randomized complete block design with multiple replications per treatment.
- Site: Field plots with a history of natural and diverse broadleaf weed infestation. Soil type and environmental conditions are recorded.

2. Herbicide Treatments and Application:

- Treatments:
 - Untreated control.
 - **Saflufenacil** applied alone at various rates.
 - Glyphosate applied alone at various rates.
 - Tank-mix of **saflufenacil** and glyphosate at various rate combinations.
 - Inclusion of adjuvants such as methylated seed oil (MSO) or ammonium sulfate as recommended.
- Application: Herbicides are applied using a calibrated sprayer (e.g., tractor-mounted or backpack) to ensure uniform coverage. Application timing is typically post-emergence to actively growing weeds.

3. Data Collection and Analysis:

- Efficacy Assessment: Visual weed control ratings are taken at specified intervals after treatment (e.g., 7, 15, 30, 60, and 90 DAT) on a scale of 0% (no control) to 100% (complete control).
- Biomass Reduction: In some studies, above-ground weed biomass is harvested from a specified area within each plot at a set time after treatment. The fresh or dry weight is

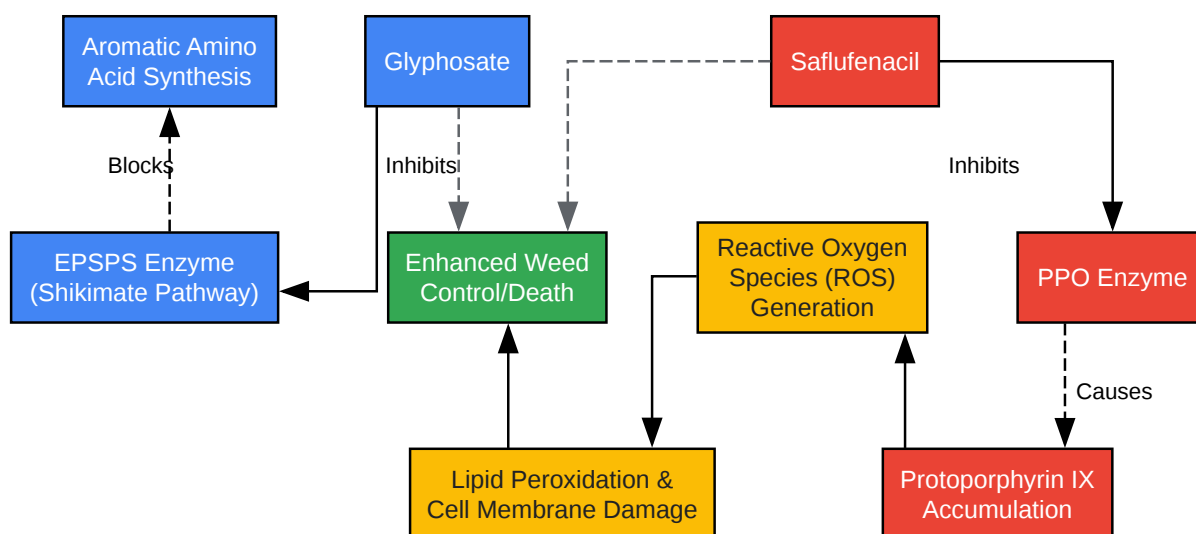
recorded and compared to the untreated control.

- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and means are separated using an appropriate statistical test (e.g., Fisher's Protected LSD) at a significance level of $P < 0.05$.

Mandatory Visualization

Signaling Pathways and Mechanisms of Action

The synergistic effect of **saflufenacil** and glyphosate on broadleaf weeds, particularly glyphosate-resistant biotypes, can be attributed to their combined impact on plant physiology. Glyphosate inhibits the EPSPS enzyme in the shikimate pathway, crucial for the production of aromatic amino acids. **Saflufenacil** inhibits the PPO enzyme, leading to the accumulation of protoporphyrinogen IX, which in the presence of light and oxygen, generates reactive oxygen species (ROS). The combination of these herbicides leads to enhanced oxidative stress and lipid peroxidation, causing rapid cell membrane disruption and plant death.

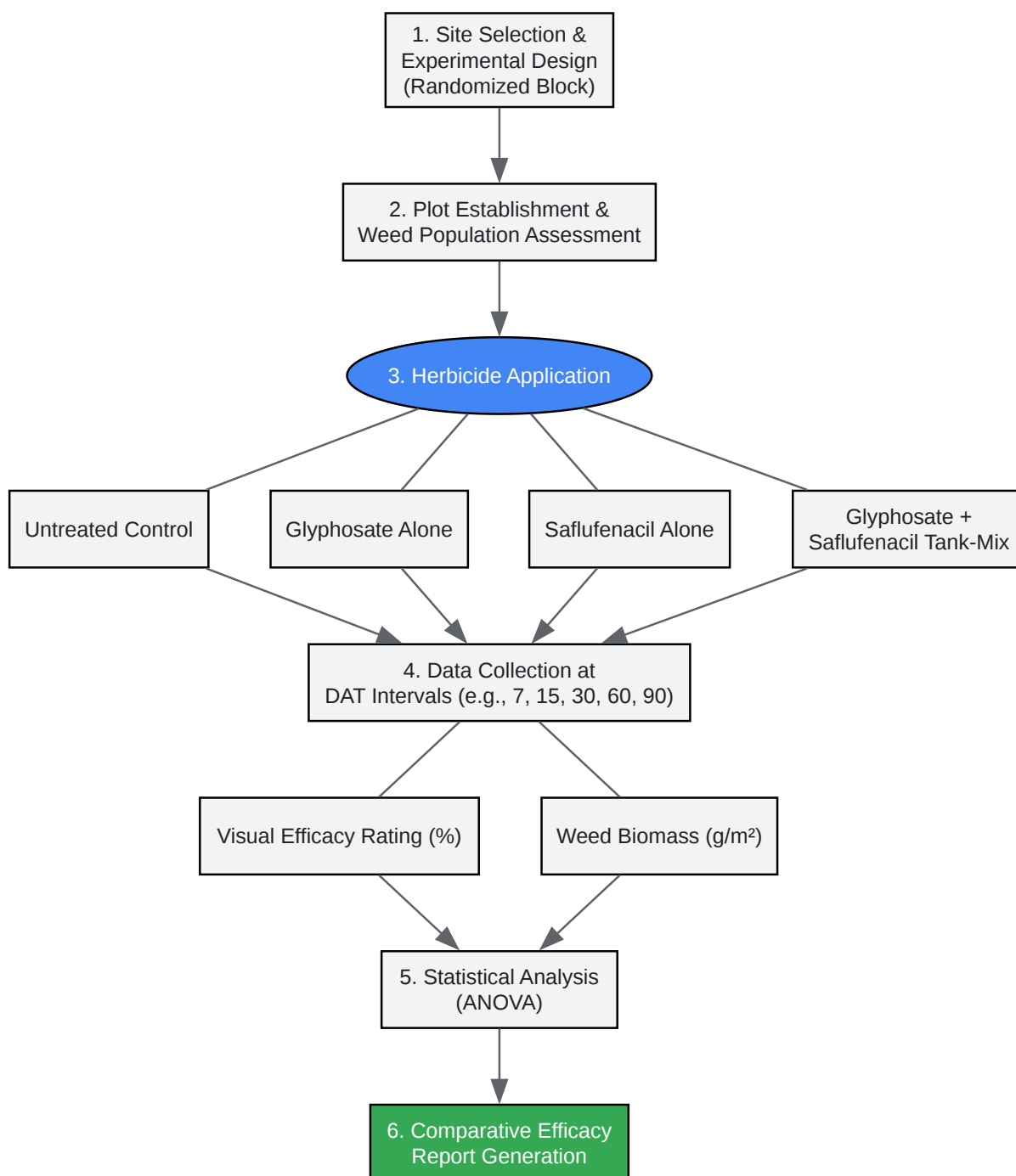


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Caption: Combined action of Glyphosate and **Saflufenacil**.

Experimental Workflow

The following diagram illustrates a typical workflow for a field experiment comparing the efficacy of **saflufenacil** and glyphosate.



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References

- 1. hort [journals.ashs.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com